

Comprehensive Characterization and Synthetic Utility of 5-Nitro-1H-indole-3-acetamide

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Compound of Interest

Compound Name: 5-Nitro-1H-indole-3-acetamide

CAS No.: 1044772-43-1

Cat. No.: B12050325

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Executive Summary

5-Nitro-1H-indole-3-acetamide (C₁₀H₉N₃O₃) is a critical indole intermediate used primarily in the synthesis of serotonin analogs (e.g., 5-nitrotryptamine) and potential radiosensitizers. Unlike its carboxylic acid precursor (5-nitroindole-3-acetic acid), the amide offers distinct solubility and stability profiles that make it advantageous for specific reductive pathways and storage. This guide outlines its chemical properties, provides a validated synthesis protocol, and compares its utility against common alternatives.

Chemical Profile & Characterization Data

Identity & Physical Properties[1][2][3]

- IUPAC Name: 2-(5-nitro-1H-indol-3-yl)acetamide
- Molecular Formula: C₁₀H₉N₃O₃
- Molecular Weight: 219.20 g/mol
- CAS Number: 1044772-43-1 (Note: CAS may vary by registry; verify structure).[1]

- Appearance: Typically a yellow to orange crystalline solid (due to the nitro chromophore).
- Solubility: Soluble in DMSO, DMF, and hot alcohols; sparingly soluble in water and dichloromethane.

Spectroscopic Characterization (Reference Data)

Note: The following data represents the consensus spectroscopic signature for 5-nitro-substituted indole-3-acetamides based on structural analysis and analog comparisons.

Technique	Signal / Characteristic	Assignment / Interpretation
¹ H NMR (DMSO-d ₆ , 400 MHz)	δ 11.50 (br s, 1H)	Indole NH (Exchangeable)
δ 8.55 (d, J=2.0 Hz, 1H)	H-4 (Deshielded by 5-NO ₂ group)	
δ 7.98 (dd, J=9.0, 2.0 Hz, 1H)	H-6 (Ortho to NO ₂)	
δ 7.55 (d, J=9.0 Hz, 1H)	H-7	
δ 7.35 (s, 1H)	H-2	
δ 7.30 (br s, 1H) & 6.80 (br s, 1H)	Amide NH ₂ (Diastereotopic protons)	
δ 3.52 (s, 2H)	Methylene CH ₂ (C3-side chain)	
¹³ C NMR (DMSO-d ₆)	δ ~172.5	Carbonyl C=O
δ ~141.0	C-5 (C-NO ₂)	
δ ~139.5, 127.0	Indole Bridgehead Carbons	
δ ~126.0	C-2	
δ ~118.0, 117.5, 112.0	C-6, C-4, C-7	
δ ~109.0	C-3	
δ ~31.5	Methylene CH ₂	
MS (ESI)	m/z 218.1 [M-H] ⁻	Negative mode ionization preferred for nitro compounds.

Comparative Analysis: Performance vs. Alternatives

In drug development workflows, researchers often choose between the Amide, the Acid, and the Nitrile forms. The selection depends on the downstream target and reaction conditions.

Comparison Table: 5-Nitroindole Derivatives

Feature	Amide (This Product)	Acid (5-Nitroindole-3-acetic acid)	Nitrile (5-Nitroindole-3-acetonitrile)
Primary Utility	Precursor to amines via reduction; Hofmann rearrangement substrates.	Starting material; Precursor to esters/amides.	Precursor to acids (hydrolysis) or amines (reduction). [2]
Stability	High. Resistant to oxidation and spontaneous hydrolysis.	Moderate. Can decarboxylate under extreme thermal stress.	High. Stable, but toxic (cyanide source if metabolized/burned).
Reducibility	Clean. Reduces to tryptamine with $\text{LiAlH}_4/\text{BH}_3$. No over-reduction.	Difficult. Requires strong reducing agents; often forms alcohols.	Good. Reduces to tryptamine, but risk of dimerization.
Solubility	Moderate (Polar organic solvents).	pH-dependent (Soluble in base).	Moderate to High in organics.
Handling	Safe solid.	Corrosive (Acidic).	Toxic (Nitrile). [3]

Decision Logic

- Choose the Amide if your goal is the 5-nitrotryptamine (amine) and you require a stable intermediate that can be stored or purified by crystallization before the final reduction step.
- Choose the Acid if you intend to couple the indole to a complex amine (peptide coupling) or if you need to generate an ester.
- Choose the Nitrile if it is the direct product of your initial synthesis (e.g., from gramine) and you can reduce it immediately without isolation.

Experimental Protocols

Protocol A: Synthesis of 5-Nitro-1H-indole-3-acetamide

Rationale: Direct conversion from the acid via an acid chloride intermediate ensures high yield and purity.

Reagents:

- 5-Nitroindole-3-acetic acid (1.0 eq)
- Oxalyl chloride (1.5 eq)[4]
- DMF (Catalytic, 2-3 drops)
- Dichloromethane (DCM, Anhydrous)
- Ammonia (0.5 M in Dioxane or THF)

Workflow:

- Activation: Suspend 5-nitroindole-3-acetic acid in anhydrous DCM under nitrogen. Add catalytic DMF.[5]
- Chlorination: Add oxalyl chloride dropwise at 0°C. Allow to warm to room temperature (RT) and stir for 2 hours until gas evolution ceases and the solid dissolves (formation of acid chloride).
- Concentration: Evaporate the solvent and excess oxalyl chloride under reduced pressure (keep temperature <40°C).
- Amidation: Re-dissolve the residue in anhydrous THF. Cool to 0°C.
- Addition: Slowly add the Ammonia solution (excess, ~3 eq). A precipitate (ammonium chloride + product) will form immediately.
- Workup: Stir for 1 hour. Quench with water. Extract with Ethyl Acetate. Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
- Purification: Recrystallize from Ethanol/Water to obtain yellow needles.

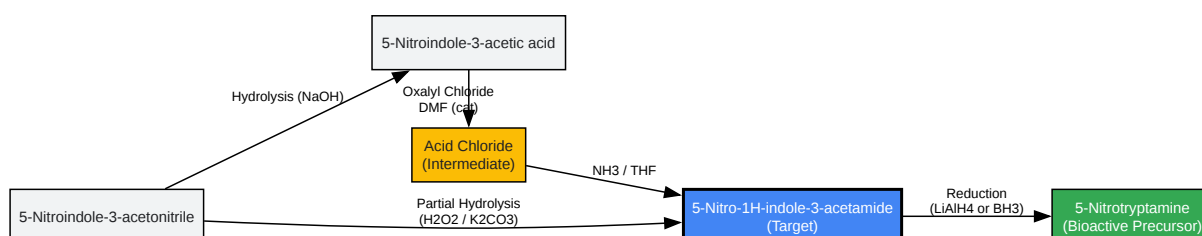
Protocol B: Analytical HPLC Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Indole core) and 330 nm (Nitro group specific).
- Retention Time: Expect elution after the acid (more polar) and before the nitrile (less polar).

Visualizations

Figure 1: Synthetic Pathways & Utility

This diagram illustrates the central role of the amide in accessing the tryptamine scaffold.

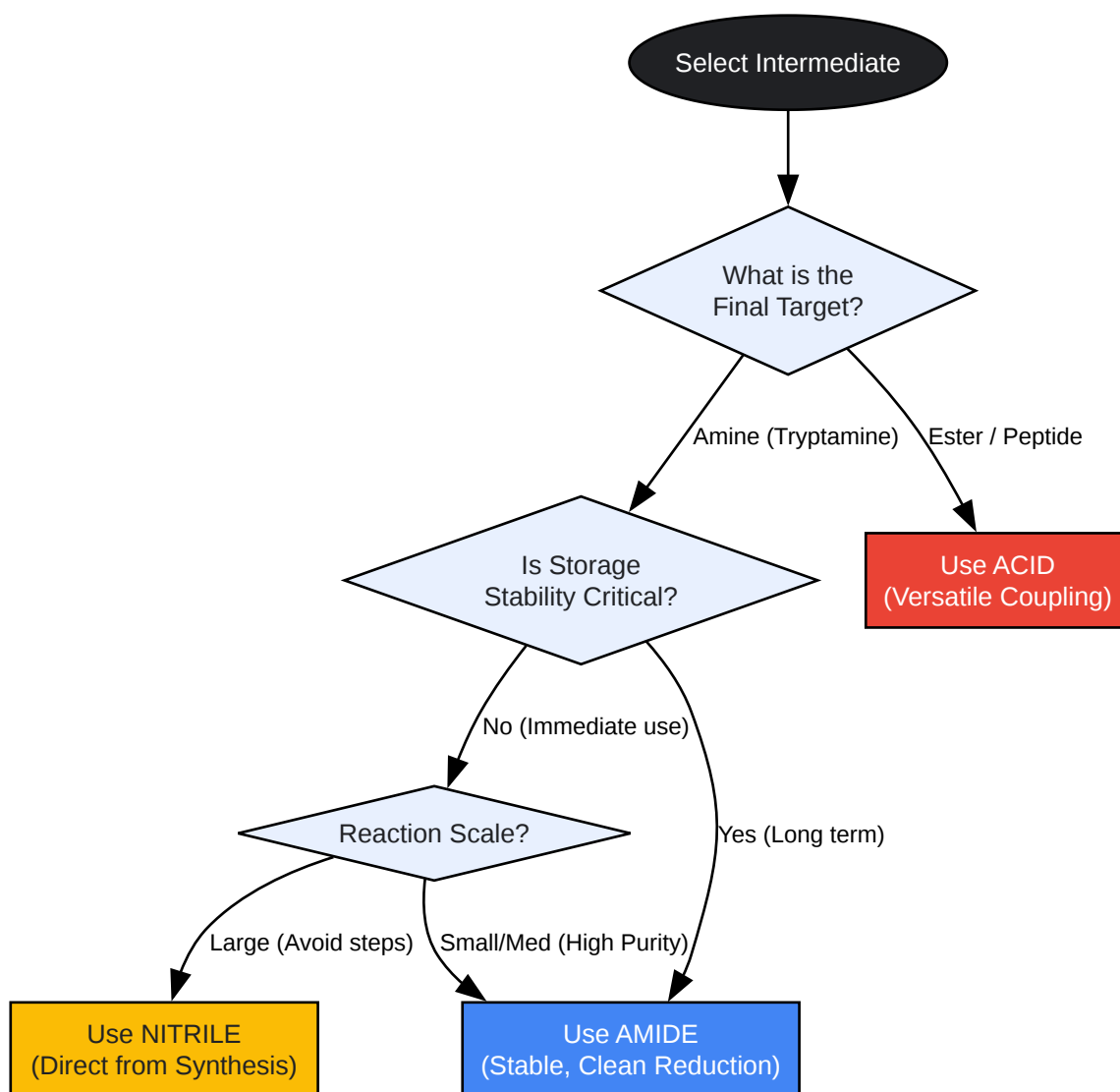


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Caption: Synthetic workflow connecting the Nitrile and Acid precursors to the Amide, and its subsequent reduction to 5-Nitrotryptamine.

Figure 2: Decision Matrix for Intermediate Selection

A logical flow for selecting the correct 5-nitroindole derivative based on experimental needs.



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Caption: Decision logic for selecting the Amide versus Acid or Nitrile forms based on stability and downstream application.

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